

# ammonium nonanoate organic vegetable production systems

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## Compound Focus: Ammonium nonanoate

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## Introduction and Mode of Action

**Ammonium nonanoate** is the ammonium salt of pelargonic acid (nonanoic acid), a naturally occurring fatty acid found in various plants and animals [1] [2]. It is approved for use in certified organic cropping systems and is applied as a non-systemic, broad-spectrum **contact herbicide** [1] [3]. Its primary mechanism of action involves the rapid **disruption of plant cell membranes** and a reduction in pH at the treatment site, leading to swift cell death and desiccation of above-ground plant tissues [1]. As a contact herbicide with **no soil activity**, it is only effective on tissues it directly contacts and does not provide residual weed control [1] [2].

## Experimental Efficacy Data and Protocols

### Weed Control Efficacy Trials

Efficacy trials provide critical data for determining appropriate application concentrations.

#### Reference Protocol: Weed Control in Organic Vidalia Sweet Onion [3]

- **Objective:** To evaluate the efficacy of **ammonium nonanoate** alone and in combination with tine-weeder cultivation for controlling cool-season weeds in organic Vidalia sweet onion.

- **Experimental Treatments:** Applications of **ammonium nonanoate** at concentrations of 4%, 6%, 8%, and 10% v/v, compared to a standard herbicide (d-limonene at 14%) and a non-treated control.
- **Key Findings:** The study found **no statistical interaction** between **ammonium nonanoate** and cultivation. While 8% and 10% concentrations controlled **cutleaf evening-primrose (*Oenothera laciniata*)** and **lesser swinecress (*Coronopus didymus*)** as effectively as the d-limonene standard, this level of control did not consistently protect onion yields from losses due to weed competition. Concentrations of 4% and 6% provided inadequate control. The study concluded that there was no advantage to using **ammonium nonanoate** over cultivation alone for cool-season weed control in this specific system [3].

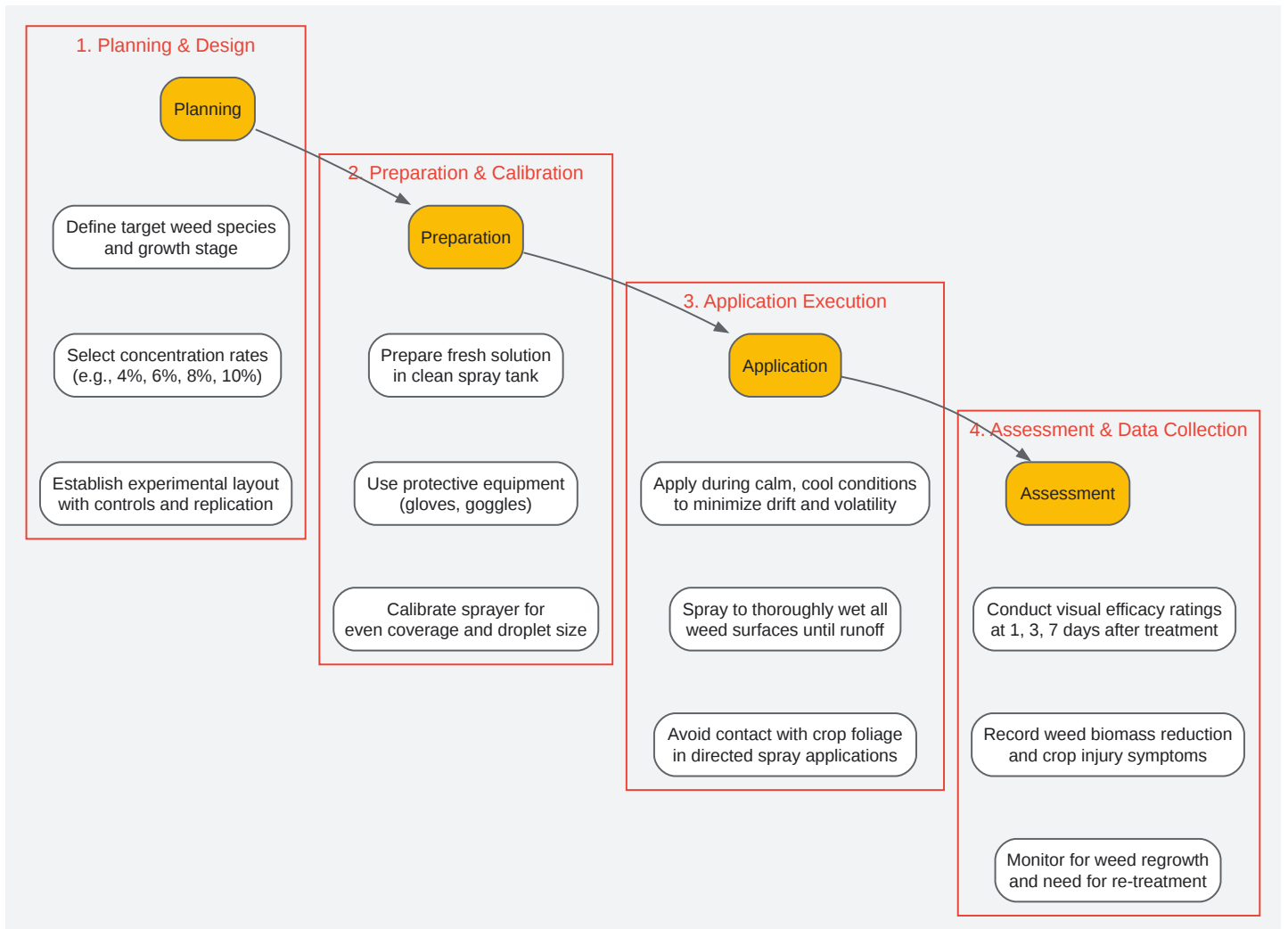
## General Application Guidelines for Vegetable Production

The table below summarizes key application parameters based on available data.

Parameter	Specification	Notes & Rationale
Target Weeds	Annual and perennial weeds, grasses, vines, moss, saplings [1].	Efficacy is species-dependent and highest on young, succulent weeds [3].
Application Concentration	8% - 10% (v/v) for challenging weeds [3].	Lower concentrations (e.g., 4-6%) may not provide adequate control [3].
Application Volume	Ensure thorough and complete coverage of all weed foliage.	Incomplete coverage results in poor control and weed regrowth.
Application Timing	Early post-emergent, targeting young, actively growing weeds.	Smaller weeds are more susceptible than established ones.
Re-application Interval	As needed, based on weed pressure and emergence of new flushes.	No soil residual activity means new weeds will emerge post-application.
Crop Safety	No crop contact.	Severe contact injury will occur on non-target plants.

## Practical Application Protocol for Researchers

This integrated workflow outlines the key steps for experimental application of **ammonium nonanoate**.



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## Critical Considerations for Research and Development

- **Integration with Other Practices:** Given its contact-only activity, **ammonium nonanoate** should be evaluated as part of an **integrated weed management system**. Research should focus on its synergy with mechanical cultivation [3], mulching, and other organic herbicides for extended control.
- **Economic Viability:** The cost-benefit ratio of using high concentrations (8-10%) of **ammonium nonanoate** needs careful assessment, as yield benefits may not always offset material costs, making it more suitable for spot treatments or critical weed removal [3].
- **Optimizing Environmental Conditions:** Future research should establish precise guidelines for application under optimal environmental conditions (temperature, humidity, solar radiation) to maximize efficacy and minimize volatility or rapid drying.

## Conclusion and Research Outlook

**Ammonium nonanoate** serves as a valuable tool for researchers and organic vegetable producers, primarily for its rapid, broad-spectrum contact action and favorable environmental profile. Successful implementation depends on thorough coverage and application to young, susceptible weeds at effective concentrations ( $\geq 8\%$ ). Future research should prioritize:

- **Synergistic tank mixes** with other organic-compatible products.
- **Precision application technologies** to reduce per-acre use rates.
- **Crop-specific tolerance studies** for potential directed spraying.
- **Formulation improvements** to enhance rainfastness and leaf penetration.

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## References

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2. - Wikipedia Ammonium nonanoate [en.wikipedia.org]
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